

Personal protective equipment for handling ethyl 2-amino-1H-indole-3-carboxylate

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Compound of Interest

Compound Name: **ethyl 2-amino-1H-indole-3-carboxylate**

Cat. No.: **B016062**

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Essential Safety and Handling Guide for Ethyl 2-Amino-1H-Indole-3-Carboxylate

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **ethyl 2-amino-1H-indole-3-carboxylate** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure the safe and effective use of this compound.

Chemical and Physical Properties

A summary of the known quantitative data for **ethyl 2-amino-1H-indole-3-carboxylate** is presented below.

Property	Value
Molecular Formula	$C_{11}H_{12}N_2O_2$ [1] [2]
Molecular Weight	204.23 g/mol [1]
Appearance	Beige powder/solid [3]
Melting Point	153-154 °C [1]
Boiling Point	400.1 ± 25.0 °C at 760 mmHg [1]
Flash Point	195.8 ± 23.2 °C [1]
Density	1.3 ± 0.1 g/cm³ [1]

Hazard Identification and Personal Protective Equipment (PPE)

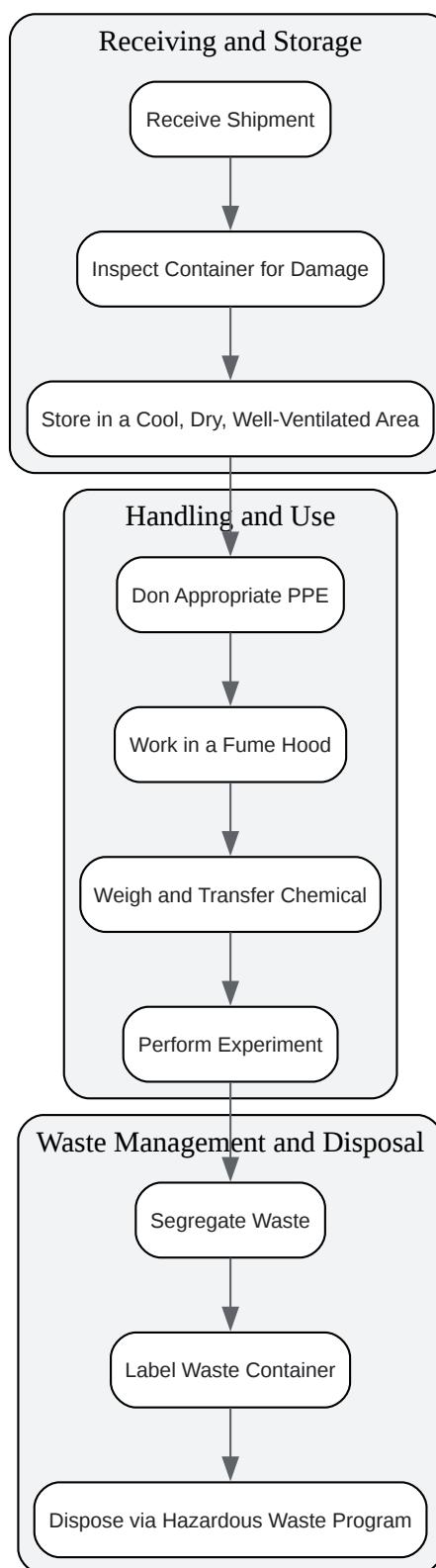
Ethyl 2-amino-1H-indole-3-carboxylate is classified as a hazardous substance that can cause skin and eye irritation.[\[4\]](#)[\[5\]](#) Adherence to strict safety protocols is mandatory.

Required Personal Protective Equipment

PPE Category	Item	Specification
Eye and Face Protection	Safety Goggles or Face Shield	Must provide a complete seal around the eyes or full-face protection against splashes and dust.[6][7][8]
Skin Protection	Chemical-Resistant Gloves	Nitrile, neoprene, or other suitable plastic/rubber gloves should be worn.[7][8] Regularly inspect for and replace any damaged gloves.
Laboratory Coat	A long-sleeved lab coat is required to protect against skin contact.[6]	
Respiratory Protection	Air-Purifying Respirator	Recommended when handling the powder outside of a fume hood to prevent inhalation of dust particles.[6][8][9]
Foot Protection	Closed-Toe Shoes	Required to protect feet from potential spills.[7][8]

Operational Plan: From Receipt to Disposal

A systematic workflow ensures the safe handling of **ethyl 2-amino-1H-indole-3-carboxylate** at every stage.

[Click to download full resolution via product page](#)**Caption:** Workflow for handling **ethyl 2-amino-1H-indole-3-carboxylate**.

Experimental Protocol: Step-by-Step Handling

- Preparation: Before handling, ensure that an eyewash station and safety shower are readily accessible.[4][6]
- Personal Protective Equipment: Always wear the specified PPE before entering the handling area.
- Ventilation: Conduct all work involving this chemical within a certified chemical fume hood to minimize inhalation exposure.[4][10]
- Handling:
 - Avoid the formation of dust and aerosols.[3][5][11]
 - Use non-sparking tools to prevent ignition.[1]
 - Wash hands thoroughly after handling the substance.[4][5]
- Storage: Keep the container tightly closed and store it in a cool, dry, and well-ventilated place, away from strong oxidizing agents.[1][3][4]

Disposal Plan

Proper disposal of **ethyl 2-amino-1H-indole-3-carboxylate** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Collection

- Solid Waste: Collect any solid waste, including contaminated consumables like weighing paper and gloves, in a designated and clearly labeled hazardous waste container.[10]
- Liquid Waste: Solutions containing this chemical should be collected in a separate, labeled hazardous waste container. Do not dispose of this chemical down the drain.[4][12][13]
- Empty Containers: Empty containers should be managed as hazardous waste unless they have been triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste.[12]

Disposal Procedure

All chemical waste must be disposed of through an official hazardous waste collection program. [12][14] It is imperative not to discharge this chemical into the sewer system or dispose of it by evaporation.[12][15] Ensure that all waste containers are kept closed except when adding waste and are properly labeled for pickup by environmental health and safety personnel.[14][15]

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